

An In-depth Technical Guide to 7-Benzylxy-6-methoxy-3,4-dihydroisoquinoline

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Compound of Interest

Compound Name: 7-Benzylxy-6-methoxy-3,4-dihydroisoquinoline

Cat. No.: B097427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential biological significance of **7-Benzylxy-6-methoxy-3,4-dihydroisoquinoline**. The information is curated for researchers, scientists, and professionals involved in drug discovery and development.

Core Chemical Properties

7-Benzylxy-6-methoxy-3,4-dihydroisoquinoline, a substituted dihydroisoquinoline, possesses a molecular framework that is a common feature in a variety of biologically active compounds. A summary of its key chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₇ NO ₂	[1]
Molecular Weight	267.328 g/mol	[1]
CAS Number	15357-92-3	[1]

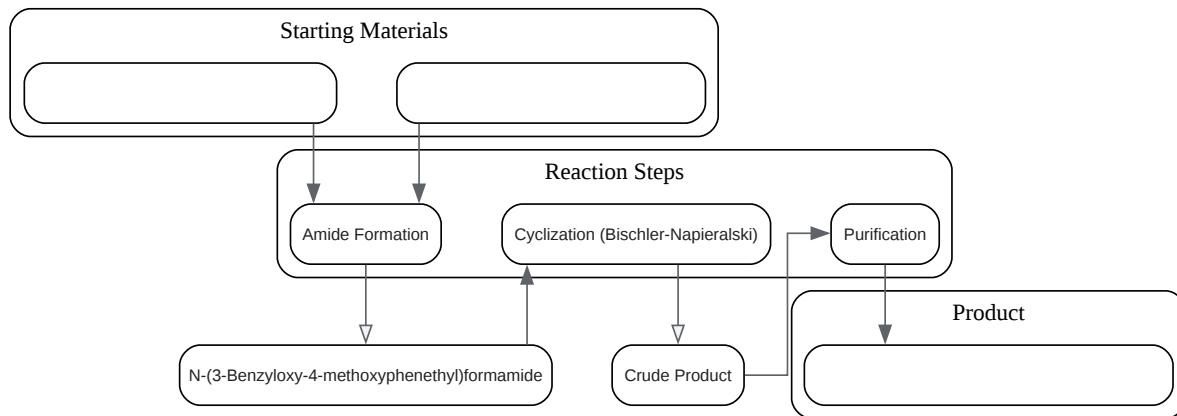
Note: Experimental physical properties such as melting point, boiling point, and solubility for this specific compound are not readily available in the public domain and would require experimental determination.

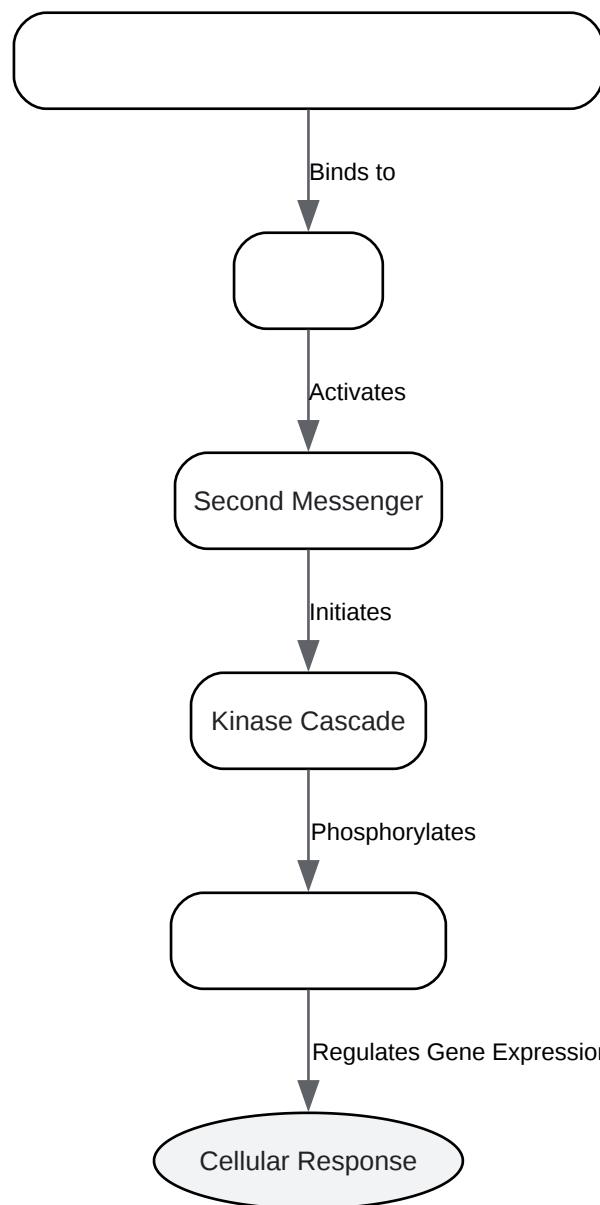
Synthesis and Spectroscopic Characterization

The synthesis of **7-Benzyl-6-methoxy-3,4-dihydroisoquinoline** can be achieved through established methods for constructing the 3,4-dihydroisoquinoline core, most notably the Bischler-Napieralski reaction. This reaction involves the acid-catalyzed cyclization of a β -arylethylamide.

General Synthetic Workflow

The logical workflow for a typical Bischler-Napieralski synthesis of the target compound is outlined below.





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References

- 1. scbt.com [scbt.com]

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